

(R)-2-amino-2-(4-bromophenyl)ethanol CAS number

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Compound of Interest

Compound Name: (R)-2-amino-2-(4-bromophenyl)ethanol

Cat. No.: B152270

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An In-Depth Technical Guide to (R)-2-amino-2-(4-bromophenyl)ethanol

Introduction

(R)-2-amino-2-(4-bromophenyl)ethanol, a chiral amino alcohol, serves as a crucial building block in the landscape of synthetic organic chemistry and medicinal drug development. Its structural features—a stereogenic center, a primary amine, a primary alcohol, and a brominated phenyl ring—make it a versatile intermediate for the synthesis of a wide array of complex, biologically active molecules. This guide provides an in-depth exploration of this compound, from its fundamental properties to its synthesis, analytical characterization, and applications, tailored for researchers, scientists, and professionals in drug development. The Chemical Abstracts Service (CAS) number for this compound is 354153-64-3.^{[1][2]} A hydrochloride salt is also available under CAS number 1916569-82-8.^{[3][4][5]}

Physicochemical Properties

The physical and chemical properties of (R)-2-amino-2-(4-bromophenyl)ethanol are foundational to its application in chemical synthesis. These properties dictate the choice of solvents, reaction conditions, and purification methods.

Property	Value	Source
CAS Number	354153-64-3	[1] [2]
Molecular Formula	C8H10BrNO	[1]
Molecular Weight	216.08 g/mol	[1]
Synonyms	(2R)-2-Amino-2-(4-bromophenyl)ethan-1-ol, (R)-beta-Amino-4-bromobenzeneethanol	[2]
Purity	Typically ≥95%	[1]
Solubility	Soluble in many organic solvents like ethanol, ether, and chloroform. [6]	

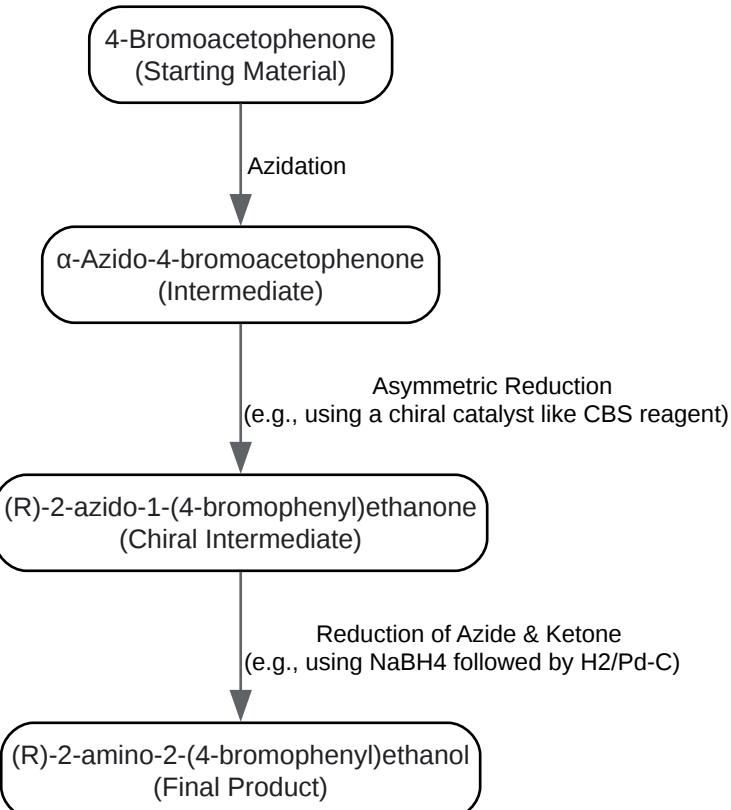
Synthesis and Stereoselective Control

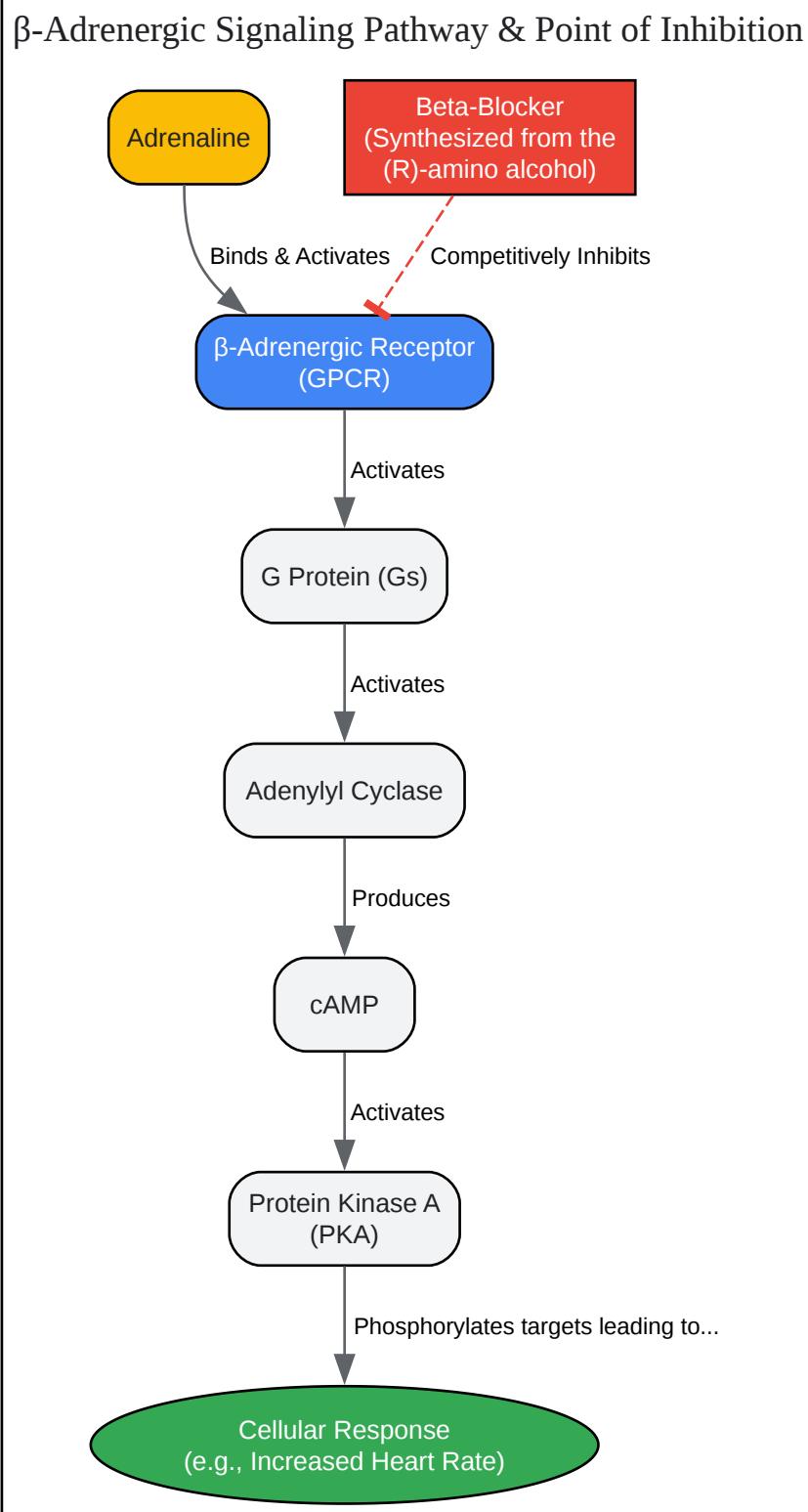
The synthesis of enantiomerically pure compounds like **(R)-2-amino-2-(4-bromophenyl)ethanol** is a critical task in medicinal chemistry, as different enantiomers of a drug can have vastly different pharmacological activities. The primary challenge lies in controlling the stereochemistry at the carbon atom bearing the amino and phenyl groups.

Conceptual Synthetic Workflow

A common strategy for synthesizing chiral amino alcohols involves the asymmetric reduction of an α -amino ketone or the opening of a chiral epoxide. The following diagram illustrates a generalized synthetic pathway.

Synthetic Pathway for (R)-2-amino-2-(4-bromophenyl)ethanol





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Sources

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- 3. 1916569-82-8|(R)-2-Amino-2-(4-bromophenyl)ethanol hydrochloride|BLD Pharm [bldpharm.com]
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